

# PC Azido-PEG3-NHS carbonate ester molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *PC Azido-PEG3-NHS carbonate ester*

Cat. No.: *B13716296*

[Get Quote](#)

## Technical Guide: PC Azido-PEG3-NHS Carbonate Ester

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**PC Azido-PEG3-NHS carbonate ester** is a heterobifunctional, photocleavable crosslinker designed for advanced bioconjugation and drug delivery applications. This technical guide provides an in-depth overview of its chemical properties, a detailed experimental protocol for its use in protein labeling, and a discussion of its applications in modern research. The unique combination of a photo-cleavable (PC) linker, an azide group for "click" chemistry, a polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester for amine conjugation makes it a versatile tool for creating precisely controlled bioconjugates.

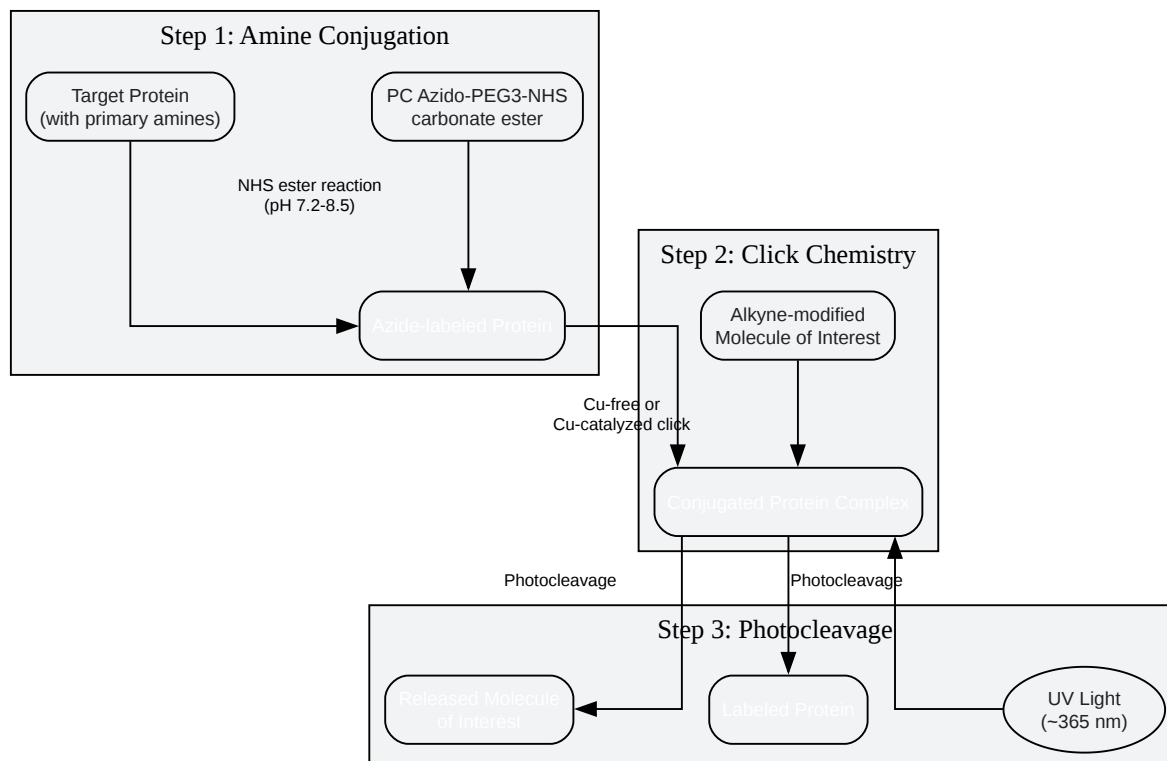
### Core Chemical Properties

The key quantitative data for **PC Azido-PEG3-NHS carbonate ester** are summarized in the table below.

| Property         | Value  |
|------------------|--|
| Molecular Weight | 640.6 g/mol [1]  |
| Chemical Formula | C <sub>26</sub> H <sub>36</sub> N <sub>6</sub> O <sub>13</sub> [1] |
| CAS Number       | 1802907-96-5[1]  |
| Purity           | Typically >95%   |
| Appearance       | Colorless to light yellow oil                                      |
| Solubility       | Soluble in DMSO, DMF, Chloroform                                   |
| Storage          | Store at -20°C, desiccated   |

## Signaling Pathways and Experimental Workflows

The utility of **PC Azido-PEG3-NHS carbonate ester** lies in its ability to link molecules of interest, which can then be cleaved upon exposure to UV light. A typical experimental workflow involves the initial conjugation of the NHS ester to a primary amine on a target protein, followed by the attachment of a second molecule via the azide group using click chemistry. The photocleavable linker allows for the subsequent release of the conjugated molecule under specific conditions.



[Click to download full resolution via product page](#)

A high-level overview of the experimental workflow for using **PC Azido-PEG3-NHS carbonate ester**.

## Detailed Experimental Protocol: Protein Labeling

This protocol provides a general procedure for labeling a target protein with **PC Azido-PEG3-NHS carbonate ester**. Optimization may be required for specific proteins and applications.

Materials:

- **PC Azido-PEG3-NHS carbonate ester**

- Target protein (e.g., antibody) in an amine-free buffer (e.g., PBS, pH 7.2-7.4)
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3)
- Desalting column

#### Procedure:

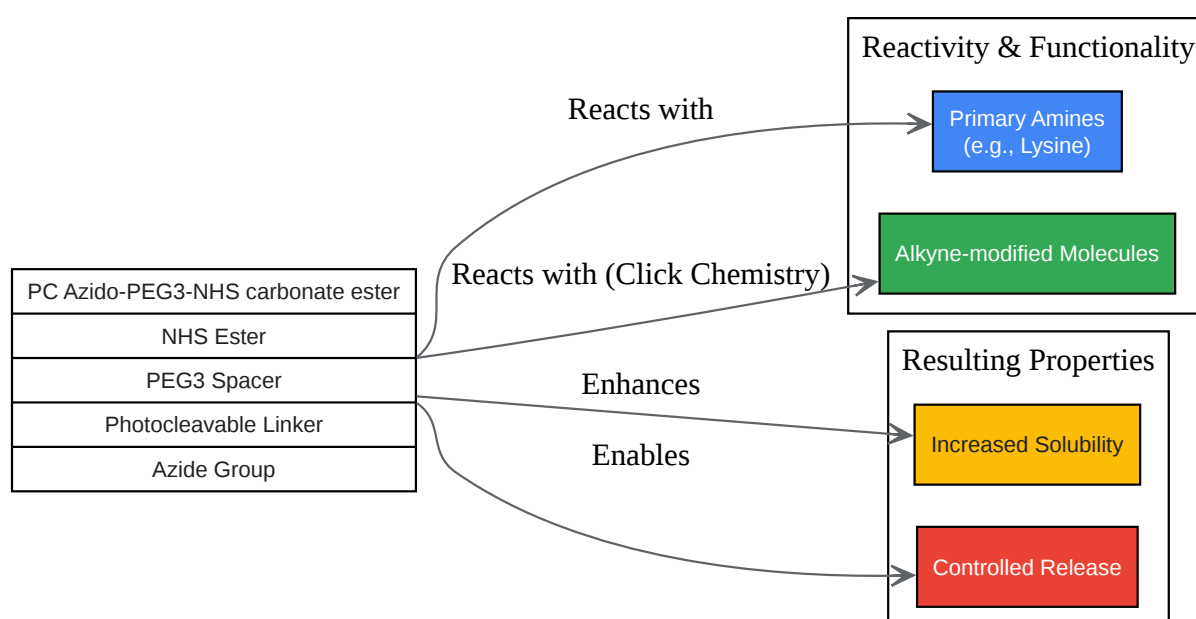
- Prepare the Protein Solution:
  - Dissolve the target protein in the reaction buffer at a concentration of 1-5 mg/mL.
- Prepare the **PC Azido-PEG3-NHS Carbonate Ester** Solution:
  - Immediately before use, dissolve the **PC Azido-PEG3-NHS carbonate ester** in a small amount of anhydrous DMF or DMSO to create a 10 mM stock solution.
- Conjugation Reaction:
  - Add a 10- to 20-fold molar excess of the **PC Azido-PEG3-NHS carbonate ester** stock solution to the protein solution.
  - Gently mix and incubate the reaction for 1-2 hours at room temperature or for 2-4 hours at 4°C.
- Purification:
  - Remove the excess, unreacted crosslinker by passing the reaction mixture through a desalting column equilibrated with the desired storage buffer (e.g., PBS).
- Characterization (Optional):
  - The degree of labeling can be determined using techniques such as MALDI-TOF mass spectrometry.

#### Photocleavage:

- To cleave the linker and release the conjugated molecule, expose the sample to UV light at approximately 365 nm. The optimal exposure time will depend on the intensity of the UV source and the specific application.

## Logical Relationships in Bioconjugation Strategy

The design of **PC Azido-PEG3-NHS carbonate ester** incorporates several key functionalities that are logically interconnected to achieve its purpose as a versatile crosslinker.



[Click to download full resolution via product page](#)

Logical relationships of the functional groups within **PC Azido-PEG3-NHS carbonate ester**.

## Conclusion

**PC Azido-PEG3-NHS carbonate ester** is a powerful and versatile tool for researchers in drug development and bioconjugation. Its unique combination of an amine-reactive group, a photocleavable linker, a PEG spacer, and an azide handle for click chemistry allows for the precise and controlled assembly and disassembly of complex biomolecular conjugates. This

guide provides the foundational knowledge for the successful application of this advanced crosslinker in a variety of research settings.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [PC Azido-PEG3-NHS carbonate ester molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13716296#pc-azido-peg3-nhs-carbonate-ester-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

